

# (16R)-Dihydrositsirikine: A Review of Available Scientific Literature

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## Compound of Interest

Compound Name: (16R)-Dihydrositsirikine

Cat. No.: B1631060

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**(16R)-Dihydrositsirikine** is an indole alkaloid that has been identified as a natural product within the medicinal plant *Catharanthus roseus*.<sup>[1]</sup> This plant is renowned for being a rich source of over 130 terpenoid indole alkaloids, including the clinically important anticancer agents vinblastine and vincristine. While these major alkaloids have been extensively studied, **(16R)-Dihydrositsirikine** remains a lesser-known, minor constituent.

This technical guide provides a comprehensive overview of the currently available scientific literature on **(16R)-Dihydrositsirikine**. It is important to note that while the compound has been isolated and structurally characterized, there is a significant scarcity of published research detailing its specific biological activities, mechanism of action, and quantitative pharmacological data.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **(16R)-Dihydrositsirikine** is presented in Table 1. This information is primarily derived from chemical databases and early structural elucidation studies.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>28</sub> N <sub>2</sub> O <sub>3</sub>	PubChem
Molecular Weight	356.47 g/mol	PubChem
IUPAC Name	methyl (2R)-2-[(2S,3S,12bS)-3-ethyl-1,2,3,4,6,7,12,12b-octahydroindolo[2,3-a]quinolizin-2-yl]-3-hydroxypropanoate	PubChem
Synonyms	Dihydrositsirikine, 18,19-Dihydro-16(R)-sitsirikine	PubChem
Natural Source	Catharanthus roseus (L.) G. Don	PubChem

## Synthesis and Isolation

The initial structural elucidation of dihydrositsirikine, along with sitsirikine and isositsirikine, was reported in 1966.<sup>[2]</sup> These compounds were isolated from *Vinca rosea* Linn, which is now known as *Catharanthus roseus*. The isolation process from plant material typically involves extraction with organic solvents followed by chromatographic separation.

Detailed, modern total synthesis protocols for **(16R)-Dihydrositsirikine** are not readily available in the current scientific literature. Research on the synthesis of related indole alkaloids is extensive, but specific methods for this particular diastereomer are not well-documented.

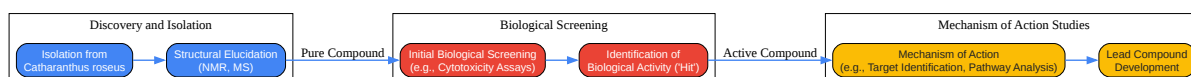
## Biological Activity and Mechanism of Action

Despite the well-documented pharmacological, including cytotoxic, activities of many alkaloids from *Catharanthus roseus*, there is a notable lack of specific data on the biological effects of **(16R)-Dihydrositsirikine**.<sup>[3][4][5][6]</sup> General screenings of *C. roseus* extracts have demonstrated a wide range of activities, including anticancer, antimicrobial, and antiviral

properties.[4][5] However, these studies typically do not report on the activity of individual minor alkaloids like **(16R)-Dihydrositsirikine**.

Numerous studies have evaluated the cytotoxic effects of various indole alkaloids isolated from *C. roseus* against different cancer cell lines.[3][7] These investigations, however, have not specifically reported quantitative data (e.g., IC<sub>50</sub> values) for **(16R)-Dihydrositsirikine**. Without experimental data, it is not possible to delineate any signaling pathways or mechanisms of action for this compound.

The logical workflow for investigating a novel natural product like **(16R)-Dihydrositsirikine** would typically follow a standardized path from isolation to biological characterization.



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Figure 1. A generalized workflow for natural product drug discovery.

## Conclusion

**(16R)-Dihydrositsirikine** is a structurally characterized indole alkaloid from *Catharanthus roseus*. However, a thorough review of the scientific literature reveals a significant gap in our understanding of its pharmacological properties. There is a lack of published data on its biological activity, mechanism of action, and quantitative experimental results. This presents an opportunity for future research to isolate or synthesize this compound and perform comprehensive biological evaluations to determine its potential as a therapeutic agent. For researchers in drug discovery, **(16R)-Dihydrositsirikine** represents an unexplored component of the rich chemical diversity of *Catharanthus roseus*.

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